Application Notes and Protocols for In Vivo Calcein Labeling in Bone Studies

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Compound of Interest

Compound Name:	*Calcein sodium salt*
CAS No.:	*108750-13-6*
Cat. No.:	*B1139554*

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These application notes provide a comprehensive overview and detailed protocols for the in vivo use of calcein as a fluorescent label to dynamically assess bone formation. This technique is a cornerstone of bone histomorphometry, enabling the quantitative analysis of new bone deposition over time.

Introduction

In vivo fluorochrome labeling is a powerful method for visualizing and quantifying bone formation dynamics. Calcein, a fluorescent molecule that chelates calcium, is incorporated into newly mineralizing bone matrix at the time of administration.[1][2][3] When administered at two distinct time points, the distance between the two fluorescent labels allows for the calculation of the mineral apposition rate (MAR), a direct measure of osteoblast activity.[4] Subsequent analysis of the labeled bone surface provides the mineralizing surface (MS/BS), and together these parameters are used to calculate the bone formation rate (BFR/BS).[4][5] This method is

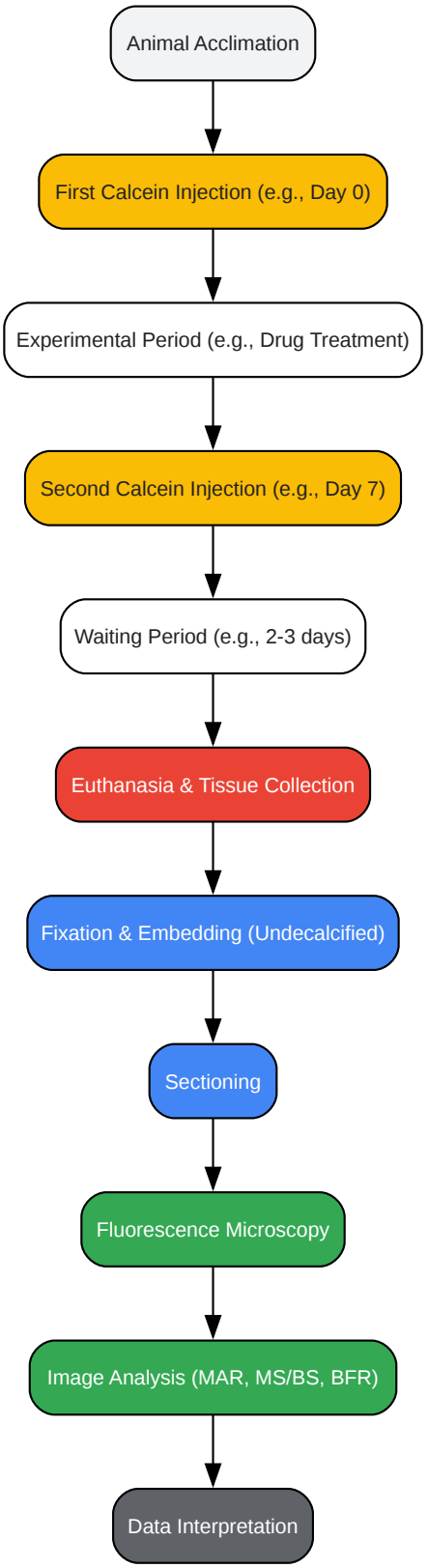
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widely used in preclinical studies to evaluate the effects of drugs, genetic modifications, or disease states on skeletal dynamics.

Principle of Calcein Labeling

Calcein is a non-toxic, vital stain that binds to calcium ions. When injected into a living animal, it circulates in the bloodstream and is incorporated into sites of active mineralization, primarily at the interface between osteoid and mineralized bone.[1][6] The calcein molecule is deposited along with hydroxyapatite crystals, creating a stable, fluorescent line within the bone.[2][3] Under a fluorescence microscope, this label appears as a bright green line.[2] By administering a second fluorochrome, such as alizarin red, or a second dose of calcein at a known interval, the rate of bone formation can be determined by measuring the distance between the two labels.[1][7]

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